

Spectroscopic data (NMR, IR, MS) of 4-Chloro-3-methylthiophenol

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Compound of Interest

Compound Name: 4-Chloro-3-methylthiophenol

CAS No.: 17178-00-6

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An In-Depth Guide to the Spectroscopic Characterization of **4-Chloro-3-methylthiophenol**

Introduction: Defining the Molecule and Analytical Strategy

In the landscape of pharmaceutical and materials science, substituted aromatic thiols are pivotal building blocks. Their utility stems from the reactivity of the thiol group, which allows for the facile construction of sulfur-containing scaffolds. This guide provides an in-depth technical analysis of the spectroscopic data for **4-Chloro-3-methylthiophenol**, a molecule with potential applications in organic synthesis.

The nomenclature "**4-Chloro-3-methylthiophenol**" is interpreted herein as 4-Chloro-3-methylbenzenethiol. This structure consists of a benzene ring substituted with a thiol group (-SH) at position 1, a methyl group (-CH₃) at position 3, and a chlorine atom (-Cl) at position 4. It is important to note that comprehensive, published spectral datasets for this specific compound are scarce. Therefore, this guide adopts a rigorous, field-proven approach: we will synthesize the expected spectroscopic data by integrating foundational principles of chemical analysis with empirical data from closely related structural analogs. This predictive and comparative

methodology not only provides a robust analytical framework for **4-Chloro-3-methylthiophenol** but also equips the researcher with the tools to interpret data for novel, related structures.

Molecular Structure and Physicochemical Properties

A precise understanding of the molecular structure is the foundation for all spectral interpretation. The arrangement of substituents on the aromatic ring dictates the electronic environment of each atom, which in turn governs its spectroscopic behavior.

- Molecular Formula: C_7H_7ClS
- Molecular Weight: 158.65 g/mol
- Synonyms: 4-Chloro-3-methylbenzenethiol

Caption: Molecular Structure of 4-Chloro-3-methylbenzenethiol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted spectra below are based on established substituent effects and data from analogs such as 4-chloro-3-methylphenol and various substituted thiophenols.

Predicted 1H NMR Spectrum (500 MHz, $CDCl_3$)

The proton NMR spectrum is anticipated to show three distinct regions: the aromatic protons, the thiol proton, and the methyl protons. The substitution pattern (1,3,4) results in three unique aromatic protons.

Table 1: Predicted 1H NMR Data for 4-Chloro-3-methylbenzenethiol

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J)	Rationale & Notes
H-2	~ 7.25	d	~ 2.0 Hz	This proton is ortho to the -SH group and meta to the -CH ₃ group. It appears as a narrow doublet due to small meta coupling with H-6.
H-6	~ 7.10	dd	J $\approx$ 8.0, 2.0 Hz	This proton is ortho to H-5 (large coupling) and meta to H-2 (small coupling), resulting in a doublet of doublets.
H-5	~ 7.05	d	J $\approx$ 8.0 Hz	This proton is ortho to the chlorine atom and coupled only to H-6, appearing as a doublet.
-SH	~ 3.5	br s	-	The chemical shift of the thiol proton is highly variable and depends on concentration, solvent, and temperature. It

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J)	Rationale & Notes
				typically appears as a broad singlet and may exchange with D ₂ O.

| -CH₃ | ~ 2.35 | s | - | The methyl group is adjacent to two carbons (one with Cl, one with H) and shows no proton coupling, hence it appears as a sharp singlet. |

Predicted ¹³C NMR Spectrum (125 MHz, CDCl₃)

The proton-decoupled ¹³C NMR spectrum is expected to show seven distinct signals corresponding to the seven unique carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Data for 4-Chloro-3-methylbenzenethiol

Carbon Assignment	Predicted δ (ppm)	Rationale & Notes
C-1 (-S)	~ 132.0	The carbon bearing the sulfur is moderately deshielded.
C-4 (-Cl)	~ 131.0	The carbon attached to chlorine is significantly deshielded due to the inductive effect of the halogen.
C-3 (-CH ₃)	~ 137.0	This quaternary carbon is deshielded by the attached methyl group.
C-2	~ 130.0	Aromatic CH carbon.
C-6	~ 128.0	Aromatic CH carbon.
C-5	~ 127.5	Aromatic CH carbon, likely the most shielded due to its position relative to the electron-donating groups.

| -CH₃ | ~ 20.5 | Typical chemical shift for a methyl group attached to an aromatic ring. |

Experimental Protocol for NMR Data Acquisition

- **Sample Preparation:** Dissolve approximately 10-20 mg of the purified compound in ~0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 500 MHz NMR spectrometer.
- **¹H NMR Acquisition:** Acquire data at 298 K. A standard pulse sequence (e.g., zg30) should be used. Key parameters include a spectral width of ~15 ppm, a relaxation delay of 2 seconds, and an acquisition time of at least 3 seconds. A total of 16 scans should provide an excellent signal-to-noise ratio.

- ¹³C NMR Acquisition: Acquire data using a proton-decoupled pulse sequence (e.g., zgpg30). Key parameters include a spectral width of ~220 ppm, a relaxation delay of 2 seconds, and an acquisition time of ~1 second. Approximately 1024 scans may be required for a high-quality spectrum.
- Data Processing: Process the raw data (FID) with an exponential multiplication (line broadening of 0.3 Hz for ¹H, 1.0 Hz for ¹³C) followed by a Fourier transform. Phase and baseline correct the resulting spectrum. Calibrate the ¹H spectrum by setting the TMS peak to 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The analysis focuses on characteristic absorption bands.

Table 3: Predicted Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Notes & Rationale
3100 - 3000	C-H Aromatic Stretch	Medium	Characteristic of C-H bonds on the benzene ring.
2960 - 2850	C-H Aliphatic Stretch	Medium	Arises from the methyl (-CH ₃) group.
2600 - 2550	S-H Stretch	Weak	Key diagnostic peak for thiols. This band is often weak and can be easily overlooked. Its presence is strong evidence for the -SH group. [1]
~ 1590, ~1470	C=C Aromatic Ring Stretch	Strong-Medium	These two bands are characteristic of the benzene ring itself.

| ~ 1090 | C-Cl Stretch | Strong | The carbon-chlorine bond vibration typically appears in the fingerprint region and is a strong indicator of halogenation. |

Experimental Protocol for ATR-FTIR Spectroscopy

- **Instrument Preparation:** Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean by wiping it with isopropanol and allowing it to dry completely.
- **Background Scan:** Record a background spectrum of the empty ATR crystal. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- **Sample Application:** Place a small amount of the solid sample onto the ATR crystal, ensuring complete coverage of the crystal surface.
- **Data Acquisition:** Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal. Co-add 32 scans at a resolution of 4 cm^{-1} over the range of $4000\text{--}400\text{ cm}^{-1}$.
- **Data Processing:** The resulting spectrum is automatically ratioed against the background scan to produce the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering crucial clues to its structure. Electron Ionization (EI) is a common high-energy technique that induces extensive fragmentation.

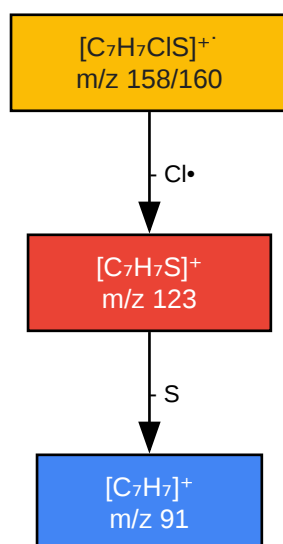
Predicted Mass Spectrum (Electron Ionization)

- **Molecular Ion (M^+):** The most critical feature is the molecular ion peak. Due to the natural abundance of chlorine isotopes ($^{35}\text{Cl} \approx 75.8\%$, $^{37}\text{Cl} \approx 24.2\%$), the spectrum will exhibit two molecular ion peaks at m/z 158 (for $\text{C}_7\text{H}_7^{35}\text{ClS}$) and m/z 160 (for $\text{C}_7\text{H}_7^{37}\text{ClS}$). The intensity ratio of these peaks will be approximately 3:1, which is a definitive signature for a molecule containing one chlorine atom.^[2]
- **Key Fragments:** High-energy ionization will lead to predictable bond cleavages.

Table 4: Predicted Key Fragments in EI-MS

m/z Value	Proposed Fragment	Notes
158/160	$[M]^+$	Molecular ion, showing the characteristic 3:1 chlorine isotope pattern.
123	$[M - Cl]^+$	Loss of the chlorine atom.

| 91 | $[C_7H_7]^+$ | Likely formation of the stable tropylium ion, a common fragment in toluene derivatives.[3] |



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Caption: Predicted major fragmentation pathway for 4-Chloro-3-methylbenzenethiol in EI-MS.

Experimental Protocol for EI-MS

- Sample Introduction: Introduce a small quantity of the sample into the mass spectrometer, typically via a direct insertion probe for solids or via a GC inlet for volatile compounds.
- Ionization: Use a standard electron ionization source with an electron energy of 70 eV.

- **Mass Analysis:** Scan a mass range from m/z 40 to 400 using a quadrupole or time-of-flight (TOF) mass analyzer.
- **Data Analysis:** Identify the molecular ion peak and its isotopic pattern. Analyze the major fragment ions and propose fragmentation pathways consistent with the known structure.

Safety and Handling

Substituted thiophenols require careful handling due to their potential toxicity and overpowering odor.^[4]^[5]

- **Engineering Controls:** All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors and to contain the stench.
- **Personal Protective Equipment (PPE):** Wear standard nitrile gloves (double-gloving is recommended), a laboratory coat, and chemical safety goggles.
- **Toxicity:** Thiophenols as a class are toxic if swallowed, inhaled, or absorbed through the skin. They can cause skin and eye irritation.^[6]
- **Disposal:** All waste containing this compound should be treated as hazardous chemical waste. To neutralize the odor and reactivity of residual thiol, glassware can be rinsed with a dilute bleach solution within the fume hood.

Conclusion

The structural elucidation of 4-Chloro-3-methylbenzenethiol can be confidently achieved through a combined spectroscopic approach. The key identifiers are:

- **^1H NMR:** Three distinct aromatic protons, a broad thiol singlet (~ 3.5 ppm), and a methyl singlet (~ 2.35 ppm).
- **IR:** A weak but characteristic S-H stretch at $\sim 2550\text{ cm}^{-1}$.
- **MS:** A molecular ion peak cluster at m/z 158/160 with a characteristic 3:1 intensity ratio, confirming the presence of a single chlorine atom.

By synthesizing predicted data from foundational principles and analog compounds, this guide provides a comprehensive and reliable framework for researchers to identify, characterize, and utilize this compound in their work.

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- To cite this document: BenchChem. [Spectroscopic data (NMR, IR, MS) of 4-Chloro-3-methylthiophenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096914/docs#spectroscopic-data-nmr-ir-ms-of-4-chloro-3-methylthiophenol>]

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